Application Note: GC-MS Analysis Protocol for 1-(2,5-Dimethylphenethyl)piperazine

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Compound of Interest

Compound Name:	*1-(2,5-Dimethylphenethyl)piperazine*
Cat. No.:	*B13532133*

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Abstract & Scope

The emergence of regioisomeric substituted piperazines and phenethylamines presents a significant challenge in forensic and pharmaceutical analysis. **1-(2,5-Dimethylphenethyl)piperazine** (hereafter 2,5-DMPEP) is a structural hybrid of the phenethylamine and piperazine classes. Its analysis requires rigorous differentiation from its positional isomers (e.g., 2,4- or 3,4-dimethyl analogs) which may possess vastly different pharmacological profiles.

This protocol details a validated workflow for the extraction, derivatization, and GC-MS analysis of 2,5-DMPEP. It emphasizes Regioisomeric Discrimination via Retention Indices (RI) and Structural Confirmation using specific fragmentation pathways of the trifluoroacetyl (TFA) derivative.

Chemical Identity & Theoretical Basis

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Property	Description
Analyte	1-(2,5-Dimethylphenethyl)piperazine
Formula	$C_{14}H_{22}N_2$
M.W.	218.34 g/mol
Key Functional Group	Secondary Amine (Piperazine ring N4 position)
Isomeric Challenge	Differentiation from 2,3-, 2,4-, 2,6-, 3,4-, and 3,5-dimethyl isomers.

Analytical Strategy

- Derivatization: The secondary amine function of the piperazine ring causes peak tailing and adsorption on active sites in the GC liner. We utilize Trifluoroacetic Anhydride (TFAA) to form the chemically stable N-trifluoroacetyl derivative. This improves peak symmetry and provides a diagnostic mass shift (+96 Da) for spectral confirmation.
- Chromatographic Resolution: A 5% phenyl-arylene stationary phase is selected to maximize pi-pi interaction differences between the ortho/meta/para substituted aromatic rings of the isomers.

Experimental Protocol

Reagents and Standards[1][2][3]

- Reference Standard: **1-(2,5-Dimethylphenethyl)piperazine** (Certified Reference Material).
- Derivatizing Agent: Trifluoroacetic Anhydride (TFAA), >99%.
- Solvent: Ethyl Acetate (LC-MS Grade).
- Buffer: Carbonate Buffer (pH 9.5) for liquid-liquid extraction.
- Internal Standard (ISTD): 1-Benzylpiperazine-d7 or Methamphetamine-d5.

Sample Preparation Workflow

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Step 1: Liquid-Liquid Extraction (LLE)

- Aliquot 200 µL of biological sample (plasma/urine) or dissolved solid sample into a glass tube.
- Add 50 µL of ISTD solution (10 µg/mL).
- Add 200 µL of Carbonate Buffer (pH 9.5) to ensure the piperazine is in its free-base form.
- Add 1.5 mL of Ethyl Acetate. Vortex for 2 minutes.
- Centrifuge at 3,500 rpm for 5 minutes.
- Transfer the organic (upper) layer to a clean borosilicate glass vial.
- Evaporate to dryness under a stream of nitrogen at 40°C.

Step 2: Derivatization (Acylation)

- Rationale: Acylation of the secondary nitrogen prevents hydrogen bonding with the column phase.
- Reconstitute the dried residue in 50 µL Ethyl Acetate.
- Add 50 µL TFAA. Cap the vial immediately (TFAA is moisture sensitive).
- Incubate at 70°C for 20 minutes.
- Evaporate to dryness under nitrogen to remove excess acid/anhydride.
- Reconstitute in 100 µL Ethyl Acetate for injection.

GC-MS Instrumentation Parameters

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Parameter	Setting
System	Agilent 7890B GC / 5977B MSD (or equivalent)
Column	Rxi-5Sil MS (30 m × 0.25 mm ID × 0.25 µm df)
Carrier Gas	Helium, Constant Flow 1.2 mL/min
Inlet	Splitless mode, 260°C, Purge flow 50 mL/min at 1.0 min
Oven Program	80°C (hold 1 min) → 15°C/min → 200°C → 5°C/min → 250°C → 20°C/min → 300°C (hold 3 min)
Transfer Line	280°C
Ion Source	Electron Impact (EI), 230°C, 70 eV
Acquisition	Scan Mode (m/z 40–450) for ID; SIM Mode for Quantitation

Data Interpretation & Fragmentation Logic

The identification of 2,5-DMPEP relies on understanding the fragmentation of its TFA derivative.

Theoretical Fragmentation Pathway: The molecular ion of the TFA derivative (MW = 218 + 96 = 314 Da) is typically weak. The spectrum is dominated by cleavage alpha to the nitrogen atoms. [1]

- α-Cleavage (Ethyl Bridge): Cleavage of the C-C bond between the alpha and beta carbons of the phenethyl chain.
  - Generates the 2,5-dimethylbenzyl cation (m/z 119).
  - Generates the N-methylene-N-TFA-piperazinium ion.
- Piperazine Ring Cleavage:

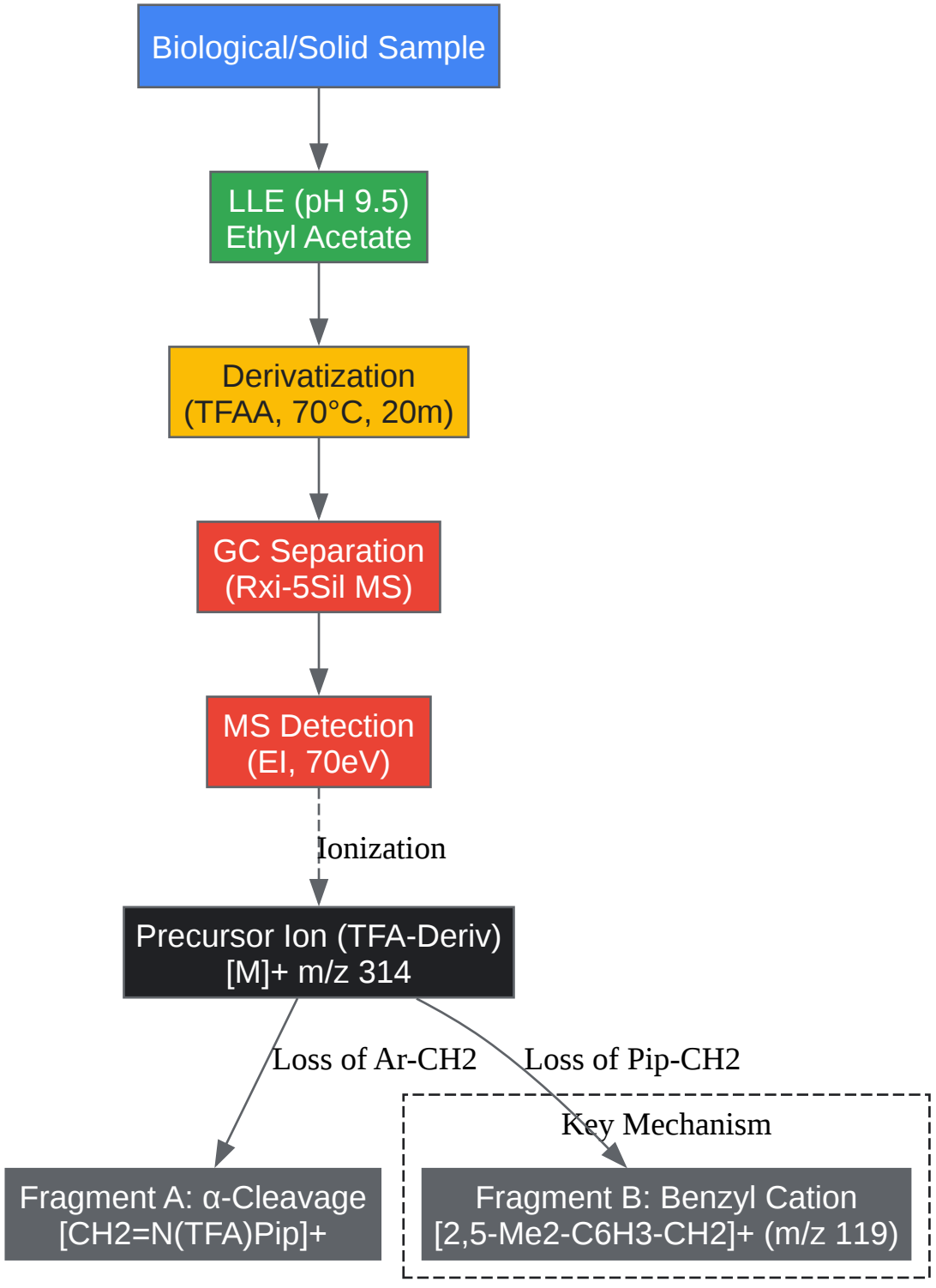
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- Characteristic fragments for the TFA-piperazine moiety often appear at m/z 154 (TFA-N-CH2-CH2+).

Visualization: Fragmentation & Workflow

The following diagram illustrates the analytical workflow and the specific mass spectral fragmentation mechanism.

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Figure 1: Analytical workflow and predicted fragmentation pathway for 2,5-DMPEP-TFA.

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Method Validation & Quality Control

To ensure the protocol is self-validating (Trustworthiness), the following criteria must be met:

Regioisomeric Differentiation (Retention Index)

Mass spectra of 2,5-DMPEP and 2,4-DMPEP are nearly identical. Separation is confirmed via Kovats Retention Indices (RI).

- Protocol: Inject a C10–C30 n-alkane ladder under the exact method conditions.
- Calculation:

  [2]
- Acceptance: The target analyte must fall within ±5 RI units of the established reference value.
  - Note: 2,5-substituted aromatics generally elute earlier than 3,4-substituted isomers on 5% phenyl columns due to steric hindrance reducing pi-pi interactions.

Quantitative Parameters (SIM Mode)

For quantification, use Selected Ion Monitoring (SIM) to improve sensitivity.

- Target Ion: m/z 119 (Quantifier - Dimethylbenzyl cation).
- Qualifier Ions: m/z 154 (Piperazine ring), m/z 314 (Molecular Ion).
- Linearity: 10 – 1000 ng/mL (

).[3]
- Limit of Detection (LOD): Signal-to-Noise ratio > 3:1 (Typically ~1-5 ng/mL).

References

- United Nations Office on Drugs and Crime (UNODC). (2013). Recommended Methods for the Identification and Analysis of Piperazines in Seized Materials. [Link]

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- National Institute of Standards and Technology (NIST).NIST Mass Spectral Library (2020). (Source for general fragmentation rules of phenethylamines and piperazines). [Link]
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